

Safe Disposal of Nimucitinib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Nimucitinib

Cat. No.: B10861934

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Proper disposal of the kinase inhibitor **Nimucitinib** is critical for ensuring laboratory safety and environmental protection. Due to its classification as harmful if swallowed and very toxic to aquatic life with long-lasting effects, strict protocols must be followed.^[1] This guide provides essential, step-by-step instructions for the safe handling and disposal of **Nimucitinib** waste in a laboratory setting.

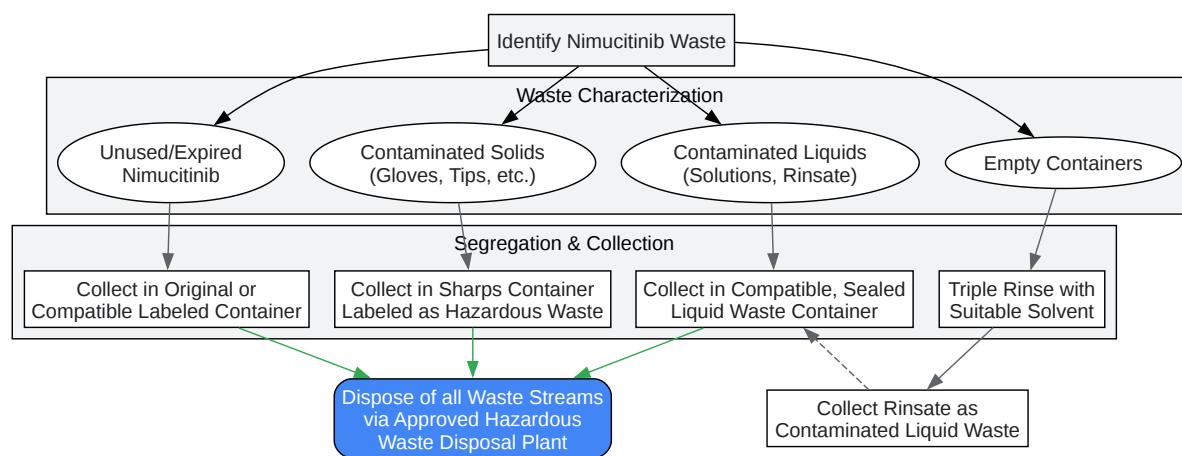
Nimucitinib: Key Data

The following table summarizes key quantitative and hazard information for **Nimucitinib**.

| Property | Value |
|-----------------------|---|
| CAS Number | 2740557-24-6 |
| Molecular Formula | C25H26F2N6O2 |
| Molecular Weight | 480.51 |
| GHS Hazard Statements | H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects ^[1] |

Nimucitinib Waste Disposal Workflow

The following diagram outlines the decision-making process for the proper segregation and disposal of various types of **Nimucitinib** waste.



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Caption: Workflow for the safe disposal of **Nimucitinib** waste streams.

Experimental Protocols: Step-by-Step Disposal Procedures

Adherence to the following procedural steps is mandatory to mitigate risks to personnel and prevent environmental contamination.[1][2]

Personal Protective Equipment (PPE) and Hazard Assessment

Before handling **Nimucitinib** in any form, ensure you are wearing appropriate PPE.

- Eye Protection: Wear safety goggles with side shields.[1]
- Hand Protection: Use protective, chemical-resistant gloves.[1]

- Body Protection: Wear an impervious lab coat or clothing.[1]
- Hazard Communication: Be aware that **Nimucitinib** is harmful if swallowed and poses a significant, long-term hazard to aquatic ecosystems.[1] All handling should be performed in a well-ventilated area or fume hood to avoid dust and aerosol formation.[1]

Waste Segregation and Collection

All materials that have come into contact with **Nimucitinib** must be treated as hazardous waste.[2] Do not mix with non-hazardous waste.

- Unused or Expired **Nimucitinib**:
 - Keep the chemical in its original container where possible.
 - If repackaging is necessary, use a container made of a compatible material that can be tightly sealed.[3]
 - Ensure the container is clearly labeled as "Hazardous Waste: **Nimucitinib**".
- Contaminated Solid Waste:
 - This category includes items such as gloves, absorbent pads, weighing papers, and pipette tips.
 - Collect this waste in a dedicated, robust plastic bag or container that can be sealed.[4]
 - The container must be clearly labeled as "Hazardous Waste" with the chemical name "**Nimucitinib**".
- Contaminated Liquid Waste:
 - This includes any solutions containing **Nimucitinib** and the rinsate from cleaning contaminated glassware.
 - Collect all liquid waste in a leak-proof, sealable container.[5]

- The container must be compatible with the solvents used. For instance, do not store strong acids in plastic bottles.[3]
- Label the container clearly with "Hazardous Waste: **Nimucitinib**" and list all chemical components, including solvents.
- Empty Containers:
 - Containers that held **Nimucitinib** are considered hazardous waste and must not be disposed of in the regular trash without decontamination.[2]
 - To decontaminate, triple rinse the empty container with a solvent capable of removing the chemical residue (e.g., ethanol, methanol).[2][3]
 - Crucially, collect all three rinses (the rinsate) as hazardous liquid waste and add it to your designated liquid waste container.[3]
 - After triple rinsing, deface or remove the original label from the container before disposal as regular lab glass or plastic waste.[2]

Waste Storage

- Store all sealed hazardous waste containers in a designated and properly marked satellite accumulation area within the laboratory.
- Ensure waste containers are kept closed at all times except when adding waste.[3]
- Do not overfill liquid containers; leave sufficient headspace for expansion.[3]
- Store waste away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[1]

Final Disposal

- Never dispose of **Nimucitinib** waste down the sink or in the regular trash.[2] This is critical to prevent the release of this environmentally toxic substance into waterways.[1]

- All waste streams containing **Nimucitinib** must be disposed of through your institution's designated hazardous waste management program or a licensed waste disposal contractor. [1] The precautionary statement P501 explicitly requires disposal of contents and container to an approved waste disposal plant.[1]

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